Comprehensive Analytical Characterization of Methyl 5-Chloro-1H-Pyrazole-3-Carboxylate

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Compound of Interest

Compound Name:	*Methyl 5-chloro-1H-pyrazole-3-carboxylate*
CAS No.:	*1810069-85-2*
Cat. No.:	*B1458695*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Methyl 5-chloro-1H-pyrazole-3-carboxylate** is a key heterocyclic building block in the synthesis of pharmaceuticals and agrochemicals. Its specific substitution pattern—a chloro group at the 5-position, a methyl ester at the 3-position, and an unsubstituted pyrazole nitrogen—makes it a versatile intermediate. The presence of regioisomers, precursors, or degradation products can significantly impact the yield, purity, and safety of the final active ingredient.[1][2] Therefore, robust, validated analytical methods are imperative for ensuring its quality and consistency during research, development, and manufacturing.

This guide provides a multi-faceted analytical approach for the comprehensive characterization of **methyl 5-chloro-1H-pyrazole-3-carboxylate**. We move beyond simple procedural lists to explain the causality behind methodological choices, ensuring each protocol is a self-validating system for generating reliable and reproducible data. The methods detailed herein cover chromatographic separation and quantification, as well as definitive structural elucidation.

Physicochemical Properties

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A foundational understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Molecular Formula	$C_5H_5ClN_2O_2$	[3]
Molecular Weight	160.56 g/mol	Calculated
CAS Number	1810069-85-2	[3]
Appearance	White to off-white solid (typical)	General Knowledge
Solubility	Soluble in methanol, acetonitrile, DMSO; sparingly soluble in water	Inferred from structure

Chromatographic Analysis for Purity and Quantification

Chromatography is the cornerstone for assessing the purity of **methyl 5-chloro-1H-pyrazole-3-carboxylate** and quantifying it in the presence of impurities. We will detail two primary, complementary techniques: High-Performance Liquid Chromatography (HPLC) for robust quantification and Gas Chromatography-Mass Spectrometry (GC-MS) for impurity identification.

High-Performance Liquid Chromatography (HPLC)

Principle of Method Selection: Reverse-phase HPLC (RP-HPLC) is the method of choice for the quantitative analysis of **methyl 5-chloro-1H-pyrazole-3-carboxylate**. The molecule possesses sufficient polarity from the pyrazole ring and ester group to be retained on a non-polar stationary phase (like C18) and eluted with a common polar mobile phase (e.g., acetonitrile/water). This technique provides excellent resolution, reproducibility, and sensitivity for purity assays and impurity profiling.[4][5]

Experimental Workflow for HPLC Analysis

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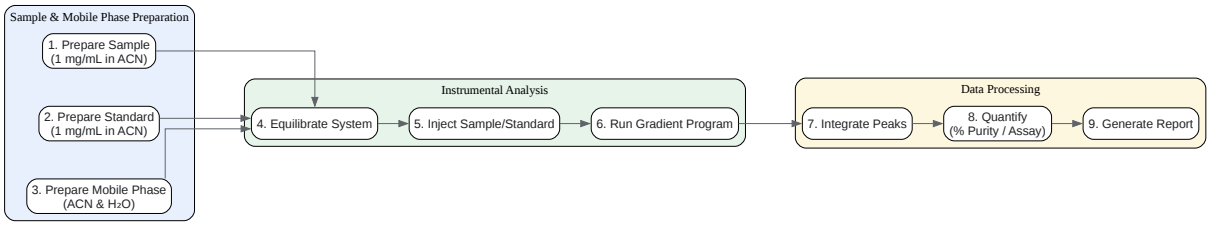

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Caption: HPLC workflow from sample preparation to final report generation.

Protocol 1: RP-HPLC Purity Assay

- Sample and Standard Preparation:
  - Accurately weigh approximately 10 mg of the **methyl 5-chloro-1H-pyrazole-3-carboxylate** sample and a reference standard into separate 10 mL volumetric flasks.
  - Dissolve and dilute to the mark with acetonitrile (ACN) to achieve a final concentration of 1.0 mg/mL.
  - Vortex to ensure complete dissolution and filter through a 0.45 µm PTFE syringe filter before injection.
- Instrumentation and Conditions:
  - The parameters below provide a robust starting point. Method optimization may be required based on the specific impurity profile observed.[4][6]

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Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	Standard system with UV/DAD detector.
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and resolution for this analyte class.
Mobile Phase A	0.1% Formic Acid in Water	Acidifier improves peak shape and is MS-compatible.[4]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier for elution.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Injection Vol.	5 µL	Balances sensitivity with potential for peak overload.
UV Detection	254 nm	Pyrazole rings typically exhibit strong absorbance in this region.
Gradient Program	Time (min)	%B
0.0	20	
15.0	80	
17.0	80	
17.1	20	
20.0	20	

- Data Analysis:
  - Integrate the chromatogram to determine the peak area of all components.

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- Calculate the purity of **methyl 5-chloro-1H-pyrazole-3-carboxylate** using the area percent method:
  - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of Method Selection: GC-MS is a powerful tool for identifying and quantifying volatile and semi-volatile compounds, making it well-suited for pyrazole analysis.[1][2] It provides excellent separation efficiency and delivers mass spectral data that acts as a chemical fingerprint, allowing for the unambiguous identification of the main component and any volatile impurities. The fragmentation patterns observed can also provide valuable structural information.[2]

Protocol 2: GC-MS Identification and Impurity Profiling

- Sample Preparation:
  - Accurately weigh approximately 10 mg of the sample into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with Dichloromethane (DCM) or Ethyl Acetate. Methanol can also be used.[1]
  - The concentration may need to be adjusted based on instrument sensitivity.
- Instrumentation and Conditions:
  - These conditions are typical for the analysis of pyrazole derivatives and should serve as a validated starting point.[1]

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Parameter	Recommended Setting	Rationale
GC-MS System	Agilent 7890B GC with 5977B MSD or equivalent	Industry-standard for reliable analysis.
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film)	A 5% phenyl-methylpolysiloxane column offers good selectivity for a wide range of compounds.[1]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good efficiency.
Injector Temp.	250 °C	Ensures rapid volatilization of the analyte.
Injection Mode	Split (20:1 ratio)	Prevents column overloading and ensures sharp peaks. Adjust as needed.[1]
Oven Program	80 °C (hold 2 min), ramp to 280 °C at 10 °C/min, hold 5 min	A standard temperature ramp to elute compounds across a range of volatilities.
MS Source Temp.	230 °C	Standard temperature for electron ionization.
MS Quad Temp.	150 °C	Standard temperature for the quadrupole.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard energy for generating reproducible fragmentation patterns.[7]
Mass Range	m/z 40 - 400	Covers the molecular ion and expected fragments.

- Data Analysis:
  - Identify the peak for **methyl 5-chloro-1H-pyrazole-3-carboxylate** by its retention time and mass spectrum.

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- The molecular ion (M^+) should be observable at m/z 160 and 162 in an approximate 3:1 ratio, characteristic of a single chlorine atom.
- Analyze the fragmentation pattern. Key losses may include -OCH_3 (m/z 31), -$COOCH_3$ (m/z 59), and cleavage of the pyrazole ring, which often involves the expulsion of HCN or N_2.[2]

Spectroscopic Analysis for Structural Elucidation

Spectroscopic methods provide definitive confirmation of the chemical structure of **methyl 5-chloro-1H-pyrazole-3-carboxylate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Method Selection: NMR is the most powerful technique for unambiguous structure determination. ^1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR reveals the carbon skeleton. Together, they can confirm the exact isomeric structure of the synthesized compound.[8][9]

Workflow for NMR Structural Confirmation

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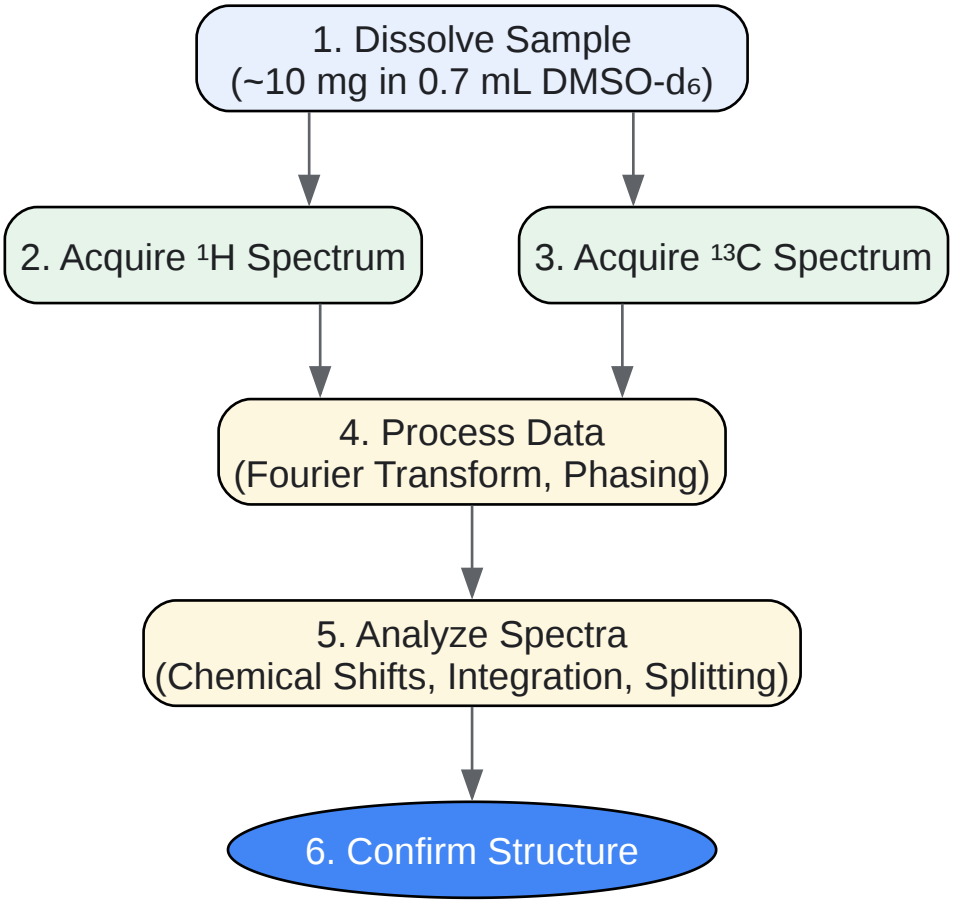

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Caption: Workflow for structural confirmation by NMR spectroscopy.

Protocol 3: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Other solvents like $CDCl_3$ can be used, but DMSO-d_6 is excellent for compounds with exchangeable N-H protons.[7]
  - Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
  - A 400 MHz (or higher) NMR spectrometer (e.g., Bruker Avance series) is recommended for good signal dispersion.

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- Expected Spectral Data:
  - The predicted chemical shifts are based on known data for similar pyrazole structures.[7][10][11]

Table: Predicted ^{1}H NMR Data (400 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~14.0	**Broad Singlet**	**1H**	**N-H**	**The acidic pyrazole N-H proton is typically downfield and broad.**
~7.0	Singlet	1H	C4-H	The lone proton on the pyrazole ring.

| ~3.85 | Singlet | 3H | -O-CH_3 | The methyl ester protons.[7] |

Table: Predicted ^{13}C NMR Data (101 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Assignment	Rationale
~160	**C=O**	**Ester carbonyl carbon.**
~145	C3	Carbon attached to the ester group.
~138	C5	Carbon bearing the chloro group.
~110	C4	The sole C-H carbon on the pyrazole ring.

| ~52 | -O-CH_3 | Methyl ester carbon. |

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Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle of Method Selection: FT-IR spectroscopy is a rapid and simple technique used to confirm the presence of key functional groups within the molecule. By identifying characteristic vibrational frequencies, one can verify the integrity of the pyrazole ring, the ester group, and other structural features.[7][12]

Protocol 4: FT-IR Analysis

- Sample Preparation:
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is the simplest and most common method.[7]
  - KBr Pellet: Alternatively, grind ~1 mg of sample with ~100 mg of dry KBr powder and press into a thin, transparent pellet.
- Instrumentation:
  - Any modern FT-IR spectrometer (e.g., PerkinElmer Spectrum Two, Shimadzu IRTracer-100) is suitable.
  - Typically, data is collected from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1}.
- Expected Absorption Bands:
  - The following table lists the key vibrational frequencies expected for **methyl 5-chloro-1H-pyrazole-3-carboxylate**.[12][13][14]

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3200 - 3000	N-H Stretch	Pyrazole N-H
~3000	C-H Stretch	Pyrazole C-H
~1730	C=O Stretch	Ester Carbonyl
1600 - 1450	C=C and C=N Stretch	Pyrazole Ring
~1250	C-O Stretch	Ester C-O
800 - 700	C-Cl Stretch	Aryl Halide

Conclusion

The analytical methods outlined in this guide provide a comprehensive framework for the characterization of **methyl 5-chloro-1H-pyrazole-3-carboxylate**. By integrating RP-HPLC for purity assessment, GC-MS for volatile impurity identification, and NMR and FT-IR for definitive structural confirmation, researchers and drug development professionals can ensure the identity, purity, and quality of this critical synthetic intermediate. The rationale provided for each methodological choice empowers scientists to not only apply these protocols but also to adapt and troubleshoot them effectively.

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